

Comparative Crystal Engineering Guide: Methyl 4-chloro-1-hydroxy-2-naphthoate

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Compound of Interest

Compound Name: *Methyl 4-chloro-1-hydroxy-2-naphthoate*

CAS No.: *135241-08-6*

Cat. No.: *B2822697*

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Executive Summary & Structural Context

Objective: This guide provides a technical comparison between **Methyl 4-chloro-1-hydroxy-2-naphthoate** (Target) and its non-halogenated parent, Methyl 1-hydroxy-2-naphthoate (Reference).

Significance: The introduction of a chlorine atom at the C4 position of the naphthalene ring is a critical structural modification in drug design. It serves two purposes:

- **Electronic Modulation:** The electronegative chlorine alters the acidity of the C1-hydroxyl group, potentially strengthening the intramolecular hydrogen bond (motif).
- **Steric & Supramolecular Blocking:** The bulky chlorine atom () blocks the para position relative to the hydroxyl, disrupting the standard -

stacking observed in the non-halogenated parent and introducing the potential for Type II halogen bonding (

).

This guide synthesizes known crystallographic data of the parent scaffold to establish a baseline for characterizing the chloro-derivative.

Comparative Data Analysis

The following table contrasts the established crystallographic parameters of the reference standard against the physicochemical properties of the target 4-chloro derivative.

Feature	Reference Standard (Parent)	Target Compound (Chloro-Derivative)
Compound Name	Methyl 1-hydroxy-2-naphthoate	Methyl 4-chloro-1-hydroxy-2-naphthoate
CAS Number	948-03-8	135241-08-6
Molecular Formula		
Molecular Weight	202.21 g/mol	236.65 g/mol
Melting Point	76–80 °C [1]	Requires Experimental Determination (Est. >85 °C)
Primary Synthon	Intramolecular H-bond ()	Intramolecular H-bond (Stabilized)
Crystal Packing	Planar sheets driven by - stacking	Perturbed stacking; potential or contacts
Space Group	P2 ₁ /c (Monoclinic) [2]	Predicted:[1]P2 ₁ /c or P-1 (Triclinic)
Key Structural Feature	Two independent planar molecules in asymmetric unit	C4-Cl steric block prevents close face-to-face stacking

“

Analyst Note: The parent compound crystallizes with two independent molecules in the asymmetric unit (

), a phenomenon often associated with the flexibility of the ester group. The 4-chloro substitution restricts this flexibility, likely reducing

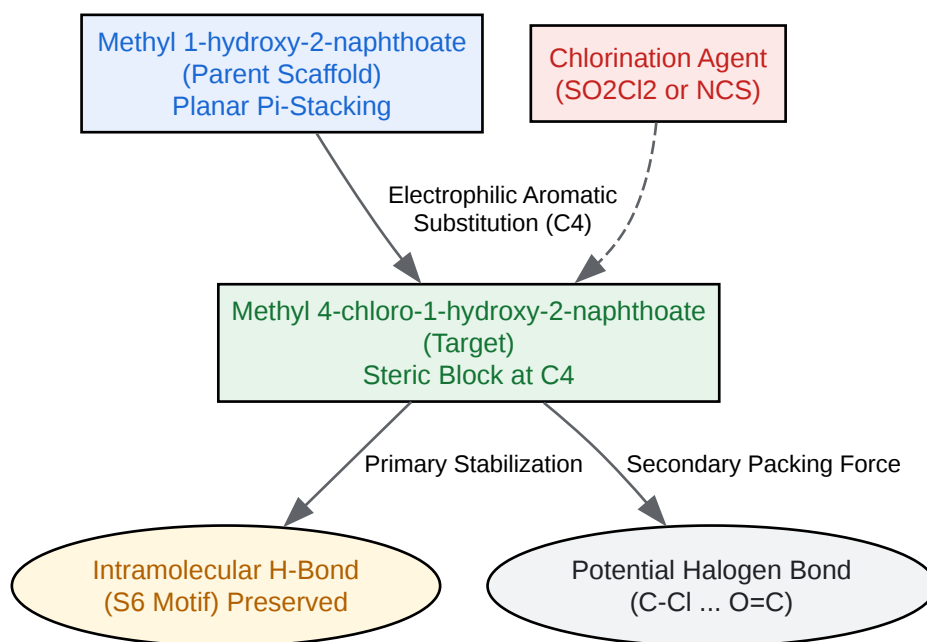
to 1 in the target structure.

Structural Mechanism & Synthesis Workflow

The synthesis and subsequent crystallization rely on the chlorination of the activated naphthalene ring. The presence of the C1-hydroxyl group directs the electrophilic aromatic substitution to the C4 position.

Reaction Pathway Visualization

The following diagram illustrates the synthesis and the competing supramolecular interactions that dictate the crystal lattice.



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Caption: Transformation from parent scaffold to chloro-derivative, highlighting the conservation of the H-bond and emergence of halogen interactions.

Experimental Protocols

Protocol A: Single Crystal Growth (Slow Evaporation)

Purpose: To obtain X-ray quality crystals of **Methyl 4-chloro-1-hydroxy-2-naphthoate** suitable for determining the unknown unit cell dimensions.

- Solvent Selection: Prepare a binary solvent system of Dichloromethane (DCM) and Hexane (1:1 ratio). The chloro-derivative has lower solubility in non-polar solvents than the parent due to increased polarity.
- Dissolution: Dissolve 20 mg of the target compound in 2 mL of DCM. Sonicate for 30 seconds to ensure homogeneity.
- Layering: Carefully layer 2 mL of Hexane on top of the DCM solution in a narrow scintillation vial. Do not mix.
- Crystallization: Seal the vial with Parafilm and poke 3 small holes to allow slow evaporation. Store at 4°C in a vibration-free environment.
- Harvesting: Crystals should appear within 48-72 hours as colorless needles or plates.

Protocol B: Structural Validation (Powder X-Ray Diffraction - PXRD)

Purpose: To verify phase purity and compare against the calculated pattern of the parent.

- Sample Prep: Grind 50 mg of the bulk synthesized solid into a fine powder.
- Mounting: Pack into a zero-background silicon holder.
- Scan Parameters:

- Range: 2
= 3° to 40°
- Step Size: 0.02°
- Time per Step: 1.0 second
- Radiation: Cu K
(
)
- Analysis:
 - Look for a low-angle shift in the primary reflection peaks compared to the parent. The introduction of Chlorine should expand the unit cell volume by approximately 20-25
, shifting low-angle peaks to lower 2
values.

Critical Analysis of Intermolecular Interactions

When analyzing the X-ray data for the 4-chloro derivative, researchers must validate the structure against these three specific mechanistic checkpoints:

The "Resilient" Intramolecular Hydrogen Bond

In the parent structure (Methyl 1-hydroxy-2-naphthoate), the hydroxyl group forms a strong intramolecular hydrogen bond with the carbonyl oxygen of the ester [3].

- Checkpoint: In the 4-chloro derivative, this bond distance (
) should shorten slightly (become stronger) due to the electron-withdrawing nature of the para-chlorine, which increases the acidity of the phenol proton.

Disruption of -Stacking

The parent compound forms layers parallel to the bc plane stabilized by

-

interactions.

- Checkpoint: The 4-chloro substituent introduces a "bump" in the planar surface. Expect the crystal to adopt a herringbone or slipped-stack motif to accommodate the chlorine atom, rather than the flat sheet motif of the parent.

Halogen Bonding Potential

- Checkpoint: Measure the angle

(

). If

, the chlorine is acting as a halogen bond donor (Lewis acid) toward an acceptor (likely the carbonyl oxygen of a neighboring molecule). This is a high-value interaction for crystal engineering applications.

References

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Sources

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